

Ethyl (3-Trifluoromethylphenyl)glyoxylate

molecular weight and formula

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Compound of Interest

Compound Name: Ethyl (3-Trifluoromethylphenyl)glyoxylate

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An In-Depth Technical Guide to Ethyl (3-Trifluoromethylphenyl)glyoxylate

This guide provides a comprehensive technical overview of **Ethyl (3-Trifluoromethylphenyl)glyoxylate**, a key chemical intermediate for professionals in research, chemical synthesis, and drug development. We will delve into its fundamental properties, synthesis, applications, and safety protocols, grounding all information in established scientific principles and authoritative data.

Core Molecular Identity and Physicochemical Properties

Ethyl (3-Trifluoromethylphenyl)glyoxylate, identified by CAS Number 110193-60-7, is a fluorinated organic compound increasingly utilized as a building block in the synthesis of complex molecules.^{[1][2][3]} Its structure incorporates a trifluoromethyl group on a phenyl ring, a feature of significant interest in medicinal chemistry for enhancing the metabolic stability and lipophilicity of drug candidates.^{[4][5]}

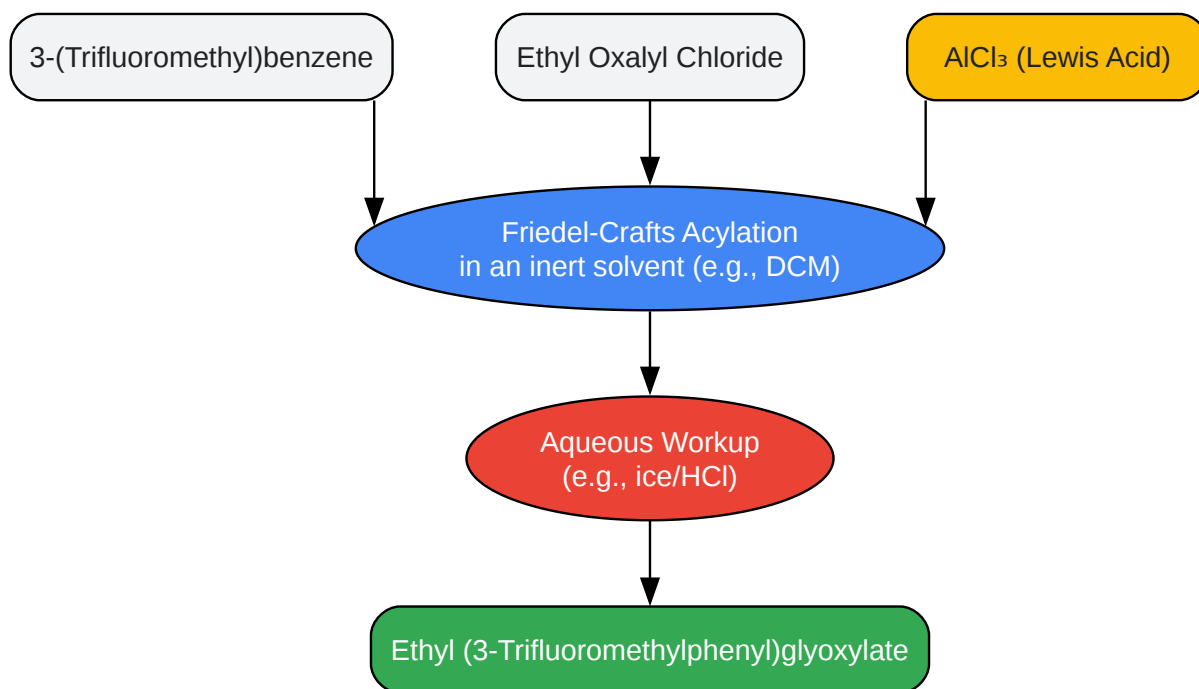
The core physicochemical properties of this compound are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ F ₃ O ₃	[1][2][3][6]
Molecular Weight	246.18 g/mol	[1][2][6]
CAS Number	110193-60-7	[1][2][3][7]
Appearance	Light yellow to yellow to orange clear liquid	[8]
Purity	Typically ≥95%	[1][6]
Boiling Point	117-119 °C / 5 mmHg	[3]
Density	1.26 g/mL	[3]
Refractive Index	1.459	[3]

Synthesis Pathway: Friedel-Crafts Acylation

The synthesis of **Ethyl (3-Trifluoromethylphenyl)glyoxylate** is commonly achieved via a Friedel-Crafts acylation reaction. This electrophilic aromatic substitution is a cornerstone of organic synthesis for attaching acyl groups to aromatic rings.

Causality of Experimental Choice: The selection of the Friedel-Crafts pathway is logical and efficient. The electron-withdrawing nature of the trifluoromethyl group deactivates the aromatic ring, directing the incoming electrophile (the ethyl oxalyl group) primarily to the meta position, thus leading to the desired 3-substituted product with good selectivity. Aluminum trichloride (AlCl₃) is the standard Lewis acid catalyst chosen for its efficacy in activating the ethyl oxalyl chloride to form a potent electrophilic acylium ion.



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Caption: Synthesis workflow for **Ethyl (3-Trifluoromethylphenyl)glyoxylate**.

Experimental Protocol: Laboratory-Scale Synthesis

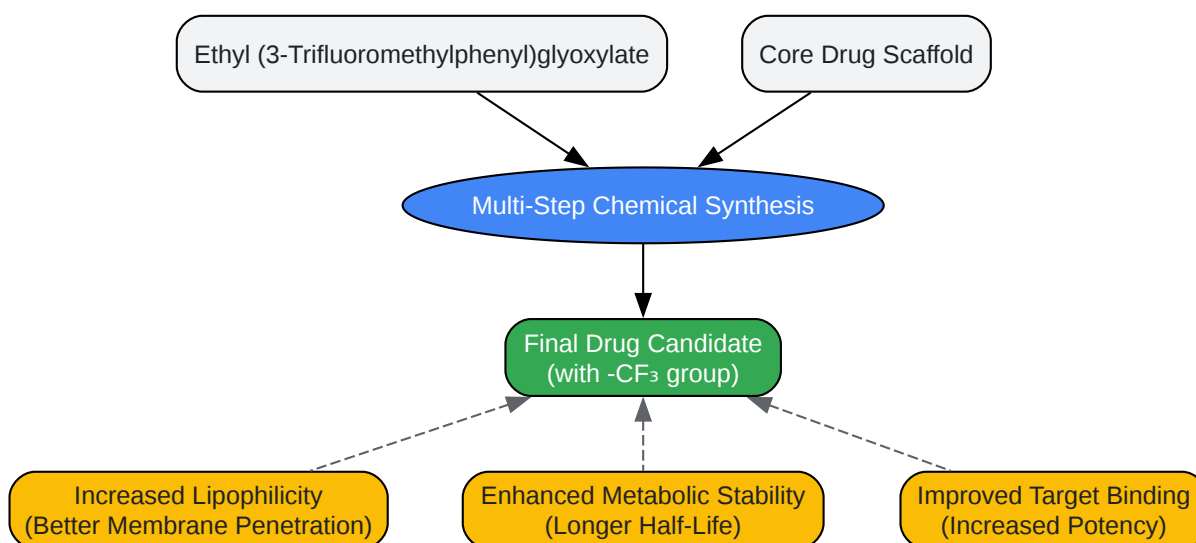
This protocol is a self-validating system; successful synthesis will yield a product whose spectroscopic data (NMR, IR, MS) matches the known values for the target compound.

- **Preparation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add anhydrous aluminum trichloride (1.2 equivalents) to an inert solvent such as dichloromethane (DCM).
- **Acyl Chloride Addition:** Cool the suspension to 0 °C in an ice bath. Slowly add ethyl oxalyl chloride (1.1 equivalents) dropwise via the dropping funnel. Stir for 15 minutes to allow for the formation of the reactive complex.
- **Aromatic Substrate Addition:** Add 3-(trifluoromethyl)benzene (1.0 equivalent) dropwise to the reaction mixture, maintaining the temperature at 0 °C.

- **Reaction:** After the addition is complete, allow the mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully and slowly pour the reaction mixture over crushed ice containing concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction & Purification:** Separate the organic layer. Wash sequentially with water, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation to yield the final product.

Application in Modern Drug Discovery

The trifluoromethyl ($-\text{CF}_3$) group is a privileged moiety in medicinal chemistry.[5] Its incorporation into drug candidates can significantly enhance key properties such as metabolic stability (by blocking sites of oxidation) and membrane permeability (due to its high lipophilicity).[4] **Ethyl (3-Trifluoromethylphenyl)glyoxylate** serves as a critical building block for introducing this valuable pharmacophore into more complex molecular scaffolds.



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Caption: Role of the trifluoromethyl building block in drug design.

This compound is a precursor for various biologically active molecules, including inhibitors for enzymes and transporters.[9] For instance, the glyoxylate functional group can be readily transformed into other functionalities like alpha-hydroxy esters or alpha-amino acids, which are common motifs in pharmaceuticals.

Safety and Handling Protocols

As a reactive chemical intermediate, proper handling of **Ethyl (3-Trifluoromethylphenyl)glyoxylate** is essential.

Hazard Identification:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Recommended Handling Protocol:

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the compound.[10][11]
- Ventilation: Work in a well-ventilated chemical fume hood to avoid inhalation of vapors.[12]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7][10]
- Spill Response: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for chemical waste disposal.[11]

- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[\[10\]](#)[\[13\]](#)
 - Skin: Wash off immediately with soap and plenty of water.[\[13\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[\[13\]](#)
 - Ingestion: Do NOT induce vomiting. Seek immediate medical advice.[\[13\]](#)

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